

2-cyano-N-(2-methoxyethyl)acetamide chemical properties

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Compound of Interest

Compound Name:	2-cyano-N-(2-methoxyethyl)acetamide
Cat. No.:	B076922

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Technical Guide: 2-cyano-N-(2-methoxyethyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical properties of **2-cyano-N-(2-methoxyethyl)acetamide**. This document is intended for use by researchers, scientists, and professionals in the field of drug development and organic synthesis. **2-cyano-N-(2-methoxyethyl)acetamide** is a functionalized acetamide with potential applications as a building block in the synthesis of more complex molecules and heterocyclic structures.

Chemical and Physical Properties

Currently, detailed experimental data for the physical properties of **2-cyano-N-(2-methoxyethyl)acetamide** are not extensively available in peer-reviewed literature. The following table summarizes the available identifying and computed information.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ N ₂ O ₂	--INVALID-LINK--[1], --INVALID-LINK--[2]
Molecular Weight	142.16 g/mol	--INVALID-LINK--[1], --INVALID-LINK--[3]
CAS Number	15029-44-4	--INVALID-LINK--[1], --INVALID-LINK--[2]
Canonical SMILES	COCCNC(=O)CC#N	--INVALID-LINK--[4]
InChI	InChI=1S/C6H10N2O2/c1-10-5-4-8-6(9)2-3-7/h2,4-5H2,1H3, (H,8,9)	--INVALID-LINK--[4]
InChIKey	ADWODNNWVUWKOM-UHFFFAOYSA-N	--INVALID-LINK--[4]
Predicted XlogP	-0.7	--INVALID-LINK--[4]
Monoisotopic Mass	142.07423 Da	--INVALID-LINK--[4]

Spectroscopic Data

As of the latest literature review, experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **2-cyano-N-(2-methoxyethyl)acetamide** has not been published. Researchers synthesizing this compound will need to perform their own analytical characterization.

Experimental Protocols

Synthesis of 2-cyano-N-(2-methoxyethyl)acetamide

The synthesis of N-substituted cyanoacetamides is commonly achieved through the aminolysis of an alkyl cyanoacetate with a primary amine.[5] The following is a plausible experimental protocol for the synthesis of **2-cyano-N-(2-methoxyethyl)acetamide** based on this general methodology.

Reaction Scheme:

Materials:

- Ethyl cyanoacetate
- 2-Methoxyethylamine
- Ethanol (optional, as solvent)
- Toluene (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine ethyl cyanoacetate (1 equivalent) and 2-methoxyethylamine (1.1 equivalents). The reaction can be performed neat or with a solvent such as ethanol.
- Stir the reaction mixture at room temperature. The reaction is typically exothermic.
- After the initial exothermic reaction subsides, the mixture can be gently heated to 50-60 °C for several hours to ensure completion. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature. If a solvent was used, it is removed under reduced pressure.
- The crude product is then purified by recrystallization from a suitable solvent, such as toluene, to yield **2-cyano-N-(2-methoxyethyl)acetamide** as a solid.

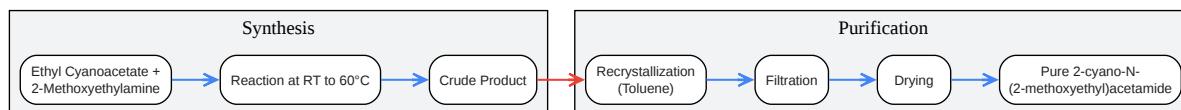
Hazard and Safety Information

The following safety information is derived from the material safety data sheet provided by a commercial supplier.[\[3\]](#)

Hazard Statement	Precautionary Statement
H317: May cause an allergic skin reaction.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319: Causes serious eye irritation.	P305+351+338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Incompatibilities	Strong oxidizing agents, Strong acids and bases.
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, Nitrogen oxides.

Visualization of Synthetic Workflow

The following diagram illustrates the proposed workflow for the synthesis and purification of **2-cyano-N-(2-methoxyethyl)acetamide**.



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Caption: Proposed synthesis and purification workflow for **2-cyano-N-(2-methoxyethyl)acetamide**.

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